

Essential Safety and Operational Guide for Handling 1,3-Diiodopropane

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Compound of Interest

Compound Name: 1,3-Diiodopropane

Cat. No.: B1583150

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Diiodopropane** (CAS No. 627-31-6). The following procedural guidance is designed to ensure safe laboratory practices and minimize exposure risks.

Chemical Properties and Hazards

Property[1]	Value
CAS Number	627-31-6
Molecular Formula	C ₃ H ₆ I ₂
Molecular Weight	295.89 g/mol
Appearance	Light brown-yellow liquid, darkens with light exposure[1][2]
Boiling Point	111-113 °C at 31-41 hPa[3]
Density	2.576 g/mL at 25 °C[1]
Flash Point	113 °C (235.4 °F) - closed cup[3]
Solubility	Insoluble in water[1][2]
Stability	Stable, but light sensitive; store in the dark[1][2]

Hazard Summary: **1,3-Diiodopropane** is considered hazardous. It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure. The following table summarizes the recommended PPE for handling **1,3-Diiodopropane**.

Protection Type	Recommended Equipment	Purpose and Guidelines
Eye and Face Protection	Chemical safety goggles or a face shield.[4]	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4] Protects against splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat or chemical-resistant apron.[3][4]	Prevents skin contact, which can cause irritation.[4] Contaminated clothing should be removed immediately and washed before reuse.[2][3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[4] If ventilation is inadequate or vapors/aerosols are generated, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is recommended.[3]	Minimizes the inhalation of vapors, which may cause respiratory irritation.[3][4] Avoid breathing any mist, vapors, or spray.[4]
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Safe Handling and Operational Plan

Adherence to a strict operational protocol is critical for safety. Ensure that eyewash stations and safety showers are located near the workstation.[4]

Step-by-Step Handling Protocol:

- Preparation:
 - Before starting, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work only in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
 - Don all required personal protective equipment as detailed in the table above.
- Handling:
 - Avoid all direct contact with the chemical.[\[4\]](#)
 - When weighing or transferring the liquid, perform the task within the fume hood to contain any vapors.
 - Keep containers tightly closed when not in use to prevent the release of vapors.[\[3\]](#)
 - Avoid exposure to light, as the compound is light-sensitive.[\[1\]](#)[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and dark place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The recommended storage temperature is between 2-8°C.[\[3\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[4\]](#)
- Post-Handling:
 - Decontaminate all work surfaces after use.
 - Properly segregate and label all waste for disposal according to the plan below.
 - Carefully remove and decontaminate or dispose of PPE.
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[4\]](#)

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation occurs.[\[3\]](#)[\[4\]](#)
- In Case of Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[\[3\]](#)[\[4\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

Spill Response Protocol:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, silica gel, vermiculite).[\[4\]](#) Do not let the product enter drains.[\[3\]](#)
- Collection: Collect the absorbed material and place it into a sealed, labeled container for proper disposal.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.
- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.

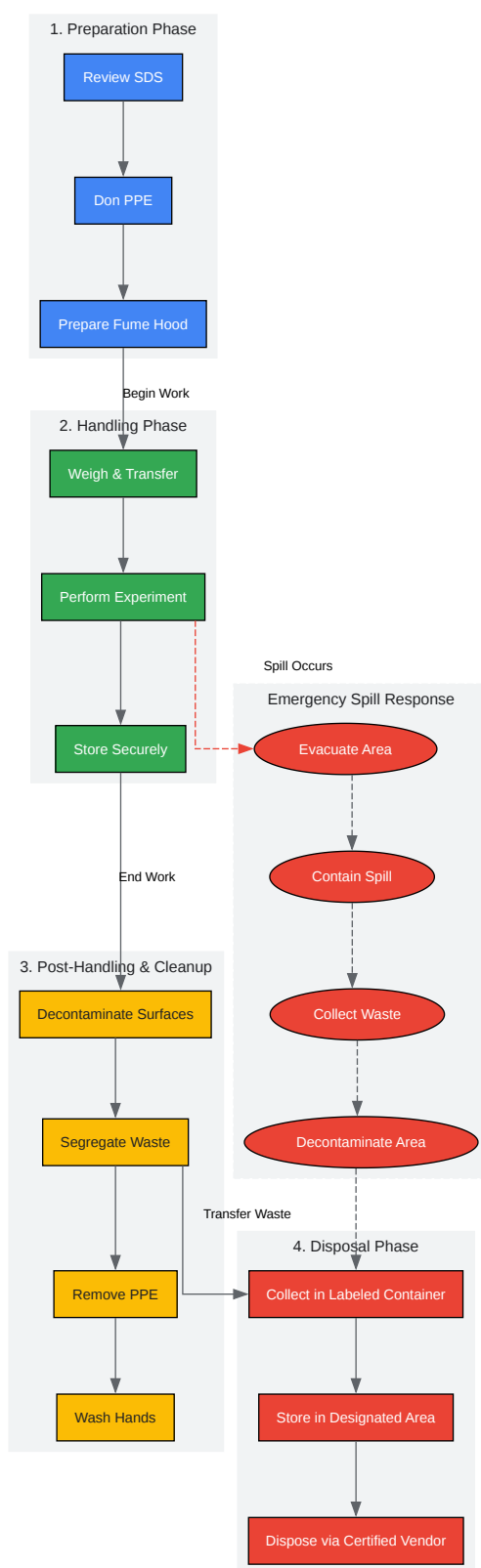
Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[\[5\]](#) Dispose of the chemical and its container at an approved waste disposal plant.[\[4\]](#)

- **Waste Collection:** Collect waste **1,3-Diiodopropane** and any contaminated materials (e.g., absorbent materials, gloves, lab coats) in a suitable, sealed, and clearly labeled container.
- **Labeling:** Label the waste container as "Hazardous Waste" and include the full chemical name: "**1,3-Diiodopropane**".
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials, pending disposal.
- **Disposal:** Arrange for pickup and disposal by a licensed hazardous waste management company. Do not dispose of it in the regular trash or pour it down the drain.

Process Workflow Diagram

The following diagram illustrates the complete workflow for the safe handling and disposal of **1,3-Diiodopropane**.



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Caption: Workflow for the safe handling and disposal of **1,3-Diiodopropane**.

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